

# Dimethyl cyclohexylboronate CAS number and chemical properties

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## Compound of Interest

Compound Name: Dimethyl cyclohexylboronate

Cat. No.: B15476336

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## An In-Depth Technical Guide to Dimethyl Cyclohexylboronate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dimethyl cyclohexylboronate**, a valuable reagent in organic synthesis with significant potential in medicinal chemistry and drug development. This document details its chemical properties, synthesis, reactivity, and applications, with a focus on its role in the formation of carbon-carbon bonds.

## Core Chemical Properties

**Dimethyl cyclohexylboronate**, also known as cyclohexylboronic acid dimethyl ester, is an organoboron compound that serves as a key building block in various chemical transformations. While some of its physical properties are not widely reported in public literature, its fundamental identifiers are well-established.

Table 1: Chemical and Physical Properties of **Dimethyl Cyclohexylboronate**

Property	Value	Source
CAS Number	37981-94-5	[1]
Molecular Formula	C8H17BO2	[1]
Molecular Weight	156.03 g/mol	[1]
Boiling Point	Not readily available	
Density	Not readily available	
Refractive Index	Not readily available	

## Synthesis of Dimethyl Cyclohexylboronate

A specific, detailed experimental protocol for the synthesis of **dimethyl cyclohexylboronate** is not readily available in peer-reviewed literature. However, a general and widely applicable method for the synthesis of boronic esters involves the reaction of a Grignard reagent with a trialkyl borate, followed by esterification. The synthesis of the closely related cyclohexylboronic acid pinacol ester has been described and can be adapted for the preparation of the dimethyl ester.[2]

## Representative Synthetic Protocol

The following is a representative, two-step procedure for the synthesis of **dimethyl cyclohexylboronate**, adapted from established methods for preparing similar boronic esters.

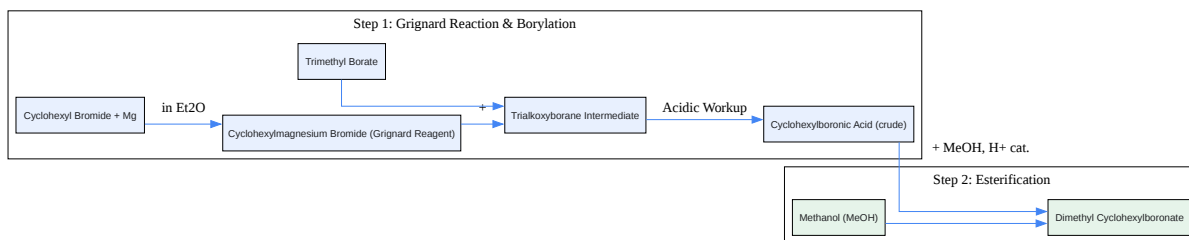
### Step 1: Formation of Cyclohexylboronic Acid

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon), place magnesium turnings.
- Add a small crystal of iodine to activate the magnesium.
- Slowly add a solution of cyclohexyl bromide in anhydrous diethyl ether to the magnesium turnings to initiate the Grignard reaction.

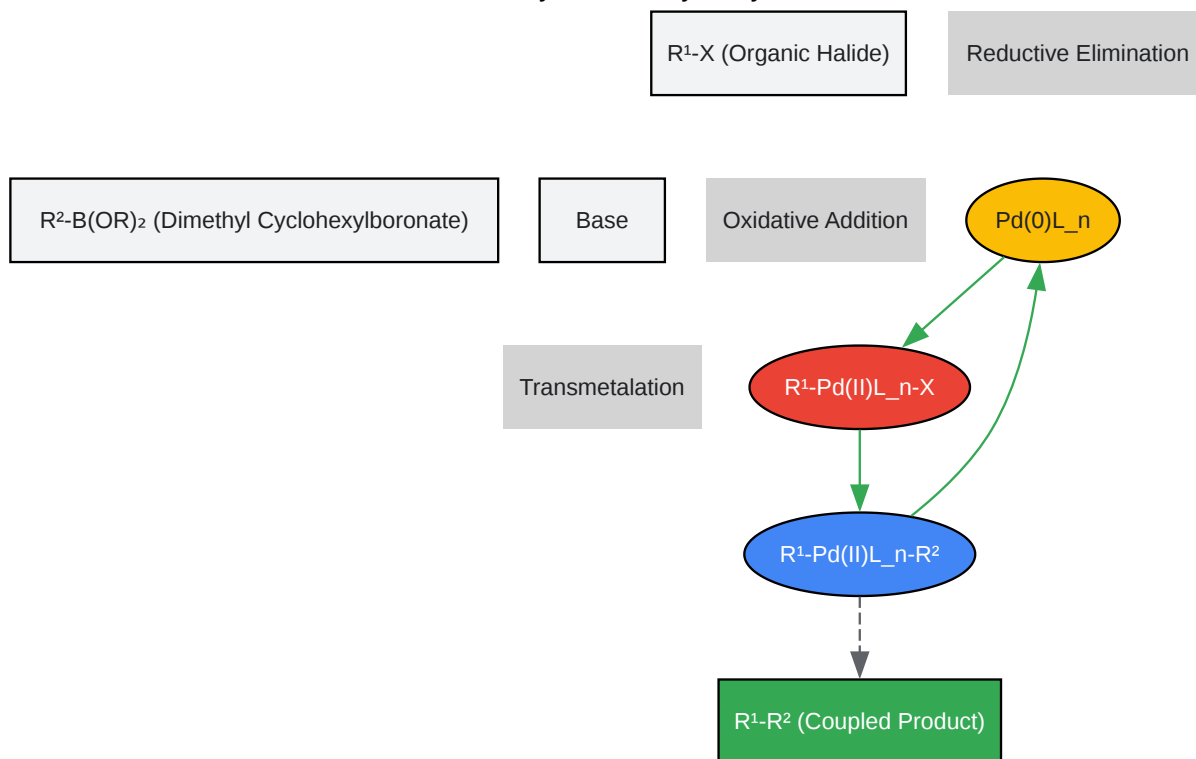
- Once the reaction has started, add the remaining cyclohexyl bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, stir the reaction mixture at room temperature until the magnesium is consumed.
- Cool the Grignard solution in an ice bath and add a solution of trimethyl borate in anhydrous diethyl ether dropwise, maintaining the temperature below 10 °C.
- After the addition, allow the mixture to warm to room temperature and stir for an additional 2-3 hours.
- Quench the reaction by slowly adding cold dilute sulfuric acid.
- Separate the ethereal layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield crude cyclohexylboronic acid.

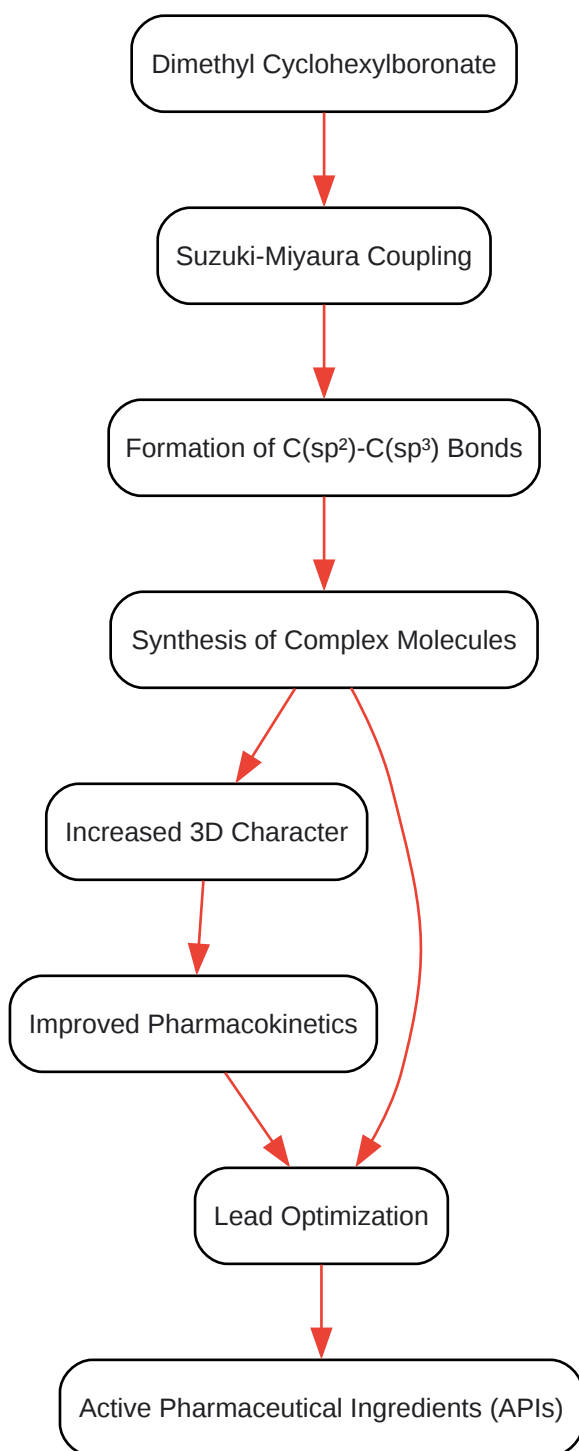
#### Step 2: Esterification to **Dimethyl Cyclohexylboronate**

- Dissolve the crude cyclohexylboronic acid in methanol.
- Add a catalytic amount of a strong acid (e.g., sulfuric acid).
- Reflux the mixture for 2-4 hours.
- Remove the methanol under reduced pressure.
- Dissolve the residue in diethyl ether and wash with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate and concentrate under reduced pressure.
- Purify the resulting crude **dimethyl cyclohexylboronate** by vacuum distillation.



## Suzuki-Miyaura Catalytic Cycle





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## References

- 1. MOLBASE [key.molbase.com]
- 2. WO2013016185A1 - Synthesis of boronic esters and boronic acids using grignard reagents - Google Patents [patents.google.com]
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